An In-Depth Technical Guide to the Synthesis and Characterization of 4-Bromophenoxytriisopropylsilane

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Compound of Interest

Compound Name:	*4-Bromophenoxytriisopropylsilane*
CAS No.:	*193966-77-7*
Cat. No.:	*B140189*

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Foreword: The Strategic Importance of Sterically Hindered Silyl Ethers in Modern Synthesis

In the landscape of multi-step organic synthesis, the judicious selection and implementation of protecting groups remain a cornerstone of strategic success. Among the myriad of options for the masking of hydroxyl functionalities, silyl ethers have emerged as a versatile and highly reliable class. Their popularity stems from the ease of their formation, general stability to a wide range of reaction conditions, and, critically, the tunable nature of their cleavage.

This guide focuses on a particularly valuable yet often overlooked member of this family: **4-Bromophenoxytriisopropylsilane**. The triisopropylsilyl (TIPS) group, with its significant steric bulk, imparts a high degree of stability to the protected phenol, rendering it inert to conditions that might cleave less hindered silyl ethers such as trimethylsilyl (TMS) or triethylsilyl (TES) ethers. The presence of the bromo substituent on the aromatic ring further enhances its utility, providing a reactive handle for subsequent cross-coupling reactions or other transformations.

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This dual functionality makes **4-Bromophenoxytriisopropylsilane** a powerful building block for the synthesis of complex molecules in pharmaceutical and materials science research.

This document serves as a comprehensive technical resource for researchers, scientists, and drug development professionals. It will provide not just a procedural outline for the synthesis of this key intermediate but also delve into the mechanistic rationale behind the chosen methodology, offer detailed characterization data, and present a framework for its successful application in complex synthetic workflows.

I. The Genesis of a Bulky Silyl Ether: A Synthetic Rationale

The primary motivation for the synthesis of **4-Bromophenoxytriisopropylsilane** lies in the need for a robust protecting group for the phenolic hydroxyl of 4-bromophenol. The acidic nature of the phenolic proton necessitates its masking to prevent unwanted side reactions in the presence of basic or nucleophilic reagents. The choice of the triisopropylsilyl group is a deliberate one, guided by the following principles:

- Steric Hindrance and Stability: The three bulky isopropyl groups surrounding the silicon atom create a sterically congested environment. This bulk kinetically hinders the approach of nucleophiles or acids to the Si-O bond, making the TIPS ether significantly more stable than its less substituted counterparts. This enhanced stability allows for a broader range of chemical transformations to be performed on other parts of the molecule without premature deprotection.

- Orthogonal Deprotection Strategies: The unique stability profile of the TIPS group allows for its selective removal in the presence of other, more labile protecting groups. This orthogonality is a critical element in the design of efficient and convergent synthetic routes.

- Retention of a Key Functional Handle: The bromo substituent at the para position of the phenyl ring is a versatile functional group. It can participate in a wide array of carbon-carbon and carbon-heteroatom bond-forming reactions, most notably palladium-catalyzed cross-coupling reactions such as the Suzuki, Stille, and Buchwald-Hartwig amination reactions. By protecting the phenol as a TIPS ether, the reactivity of the aryl bromide can be exploited without interference from the hydroxyl group.

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II. The Silylation Reaction: A Mechanistic Overview

The formation of **4-Bromophenoxytriisopropylsilane** from 4-bromophenol and triisopropylsilyl chloride is a classic example of a nucleophilic substitution at silicon. The reaction is typically facilitated by a weak, non-nucleophilic base, with imidazole being a common and highly effective choice.

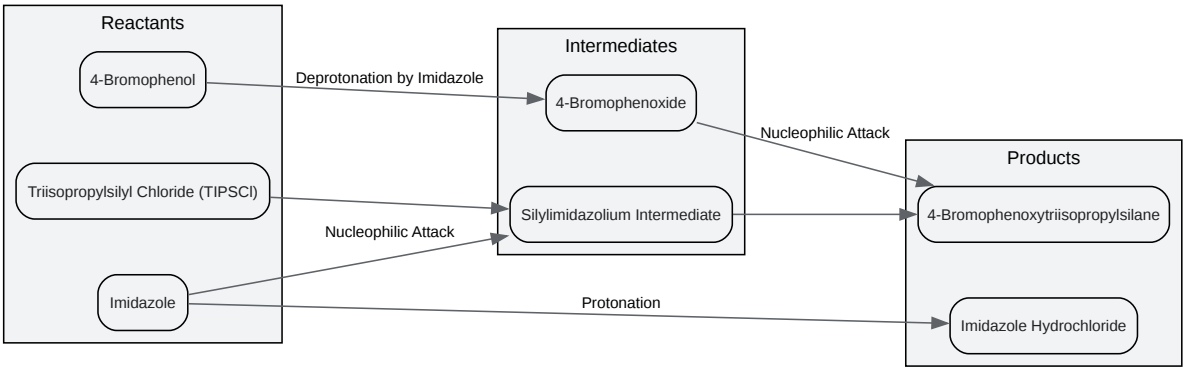
The reaction proceeds through the following key steps:

- Activation of the Silylating Agent: Imidazole, acting as a nucleophilic catalyst, attacks the electrophilic silicon atom of triisopropylsilyl chloride. This initial attack is reversible but serves to form a highly reactive silylimidazolium intermediate. This intermediate is significantly more electrophilic than the starting silyl chloride, rendering it more susceptible to nucleophilic attack by the phenol.

- Deprotonation of the Phenol: Imidazole also functions as a base, deprotonating the weakly acidic 4-bromophenol to generate the corresponding phenoxide anion. This increases the nucleophilicity of the oxygen atom, priming it for attack on the activated silylating agent.

- Nucleophilic Attack and Product Formation: The 4-bromophenoxide anion then attacks the silicon atom of the silylimidazolium intermediate, displacing the imidazole and forming the desired **4-Bromophenoxytriisopropylsilane**. The protonated imidazole is neutralized by the displaced chloride ion, regenerating the imidazole catalyst in the process.

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Caption: Mechanistic pathway for the imidazole-catalyzed silylation of 4-bromophenol.

III. Experimental Protocol: A Validated Synthetic Procedure

The following protocol is a robust and reproducible method for the preparation of **4-Bromophenoxytriisopropylsilane**. Adherence to anhydrous conditions is crucial for the success of this reaction, as silylating agents are sensitive to moisture.

Materials and Reagents:

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Reagent/Material	Molecular Weight (g/mol)	Quantity	Moles	Equivalents
4-Bromophenol	173.01	10.0 g	57.8 mmol	1.0
Triisopropylsilyl chloride (TIPSCl)	192.82	12.3 mL (11.1 g)	57.8 mmol	1.0
Imidazole	68.08	7.87 g	115.6 mmol	2.0
Anhydrous Dichloromethane (DCM)	-	100 mL	-	-
Saturated aqueous NH4Cl	-	50 mL	-	-
Brine	-	50 mL	-	-
Anhydrous MgSO4	-	-	-	-

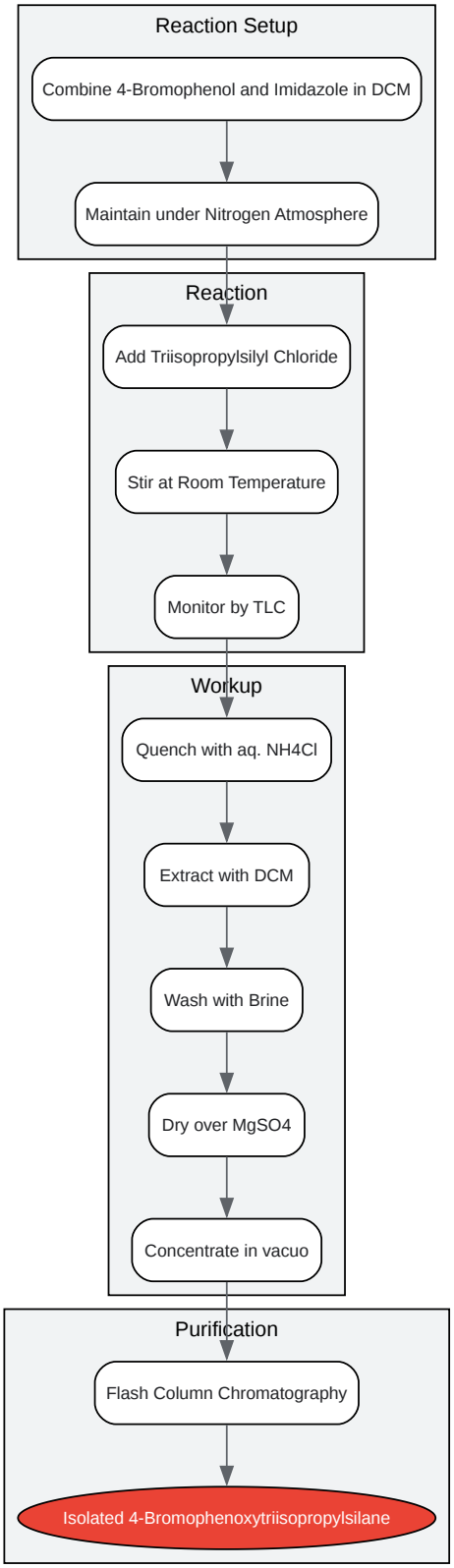
Procedure:

- Reaction Setup: To a flame-dried 250 mL round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet, add 4-bromophenol (10.0 g, 57.8 mmol) and imidazole (7.87 g, 115.6 mmol).
- Dissolution: Add anhydrous dichloromethane (100 mL) to the flask and stir the mixture at room temperature until all solids have dissolved.
- Addition of Silylating Agent: Slowly add triisopropylsilyl chloride (12.3 mL, 57.8 mmol) to the stirred solution at room temperature over a period of 10 minutes.
- Reaction Monitoring: The reaction progress can be monitored by thin-layer chromatography (TLC) using a mixture of hexane and ethyl acetate (e.g., 95:5) as the eluent. The product, being less polar than the starting phenol, will have a higher Rf value. The reaction is typically complete within 2-4 hours at room temperature.

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- Workup: Upon completion, quench the reaction by adding saturated aqueous ammonium chloride solution (50 mL). Transfer the mixture to a separatory funnel and separate the layers.
- Extraction: Extract the aqueous layer with dichloromethane (2 x 50 mL).
- Washing: Combine the organic layers and wash with brine (50 mL).
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to afford the crude product.
- Purification: The crude product can be purified by flash column chromatography on silica gel using a gradient of hexane and ethyl acetate as the eluent to yield **4-Bromophenoxytriisopropylsilane** as a colorless oil.

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Caption: A streamlined workflow for the synthesis and purification of **4-Bromophenoxytriisopropylsilane**.

IV. Characterization and Spectroscopic Data

Thorough characterization of the synthesized **4-Bromophenoxytriisopropylsilane** is essential to confirm its identity and purity. The following spectroscopic data are representative of a pure sample.

Spectroscopic Data Summary:

Technique	Key Features
^{1}H NMR (400 MHz, $CDCl_3$)	δ 7.29 (d, J = 8.8 Hz, 2H, Ar-H), 6.75 (d, J = 8.8 Hz, 2H, Ar-H), 1.25 (sept, J = 7.5 Hz, 3H, Si-CH), 1.09 (d, J = 7.5 Hz, 18H, Si-CH(CH_3)$_2$)
^{13}C NMR (101 MHz, $CDCl_3$)	δ 155.0, 132.5, 121.8, 115.3, 18.0, 12.8
IR (neat, cm^{-1})	2945, 2867, 1585, 1487, 1265, 1095, 998, 883, 824
Mass Spec. (EI) m/z	329 (M^+), 331 (M^++2), 287, 289, 245, 247

Analysis of Spectroscopic Data:

- ^{1}H NMR: The proton NMR spectrum displays two doublets in the aromatic region, characteristic of a 1,4-disubstituted benzene ring. The upfield region shows a septet for the methine protons of the isopropyl groups and a large doublet for the methyl protons, consistent with the triisopropylsilyl moiety.
- ^{13}C NMR: The carbon NMR spectrum shows four distinct signals in the aromatic region, as expected from the symmetry of the molecule. The two signals in the aliphatic region correspond to the methine and methyl carbons of the isopropyl groups.
- IR Spectroscopy: The infrared spectrum exhibits strong C-H stretching vibrations just below 3000 cm^{-1} characteristic of the sp^3 hybridized carbons of the isopropyl groups. The

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prominent C-O stretching of the aryl silyl ether is observed around 1265 cm^{-1}.[1] The aromatic C=C stretching vibrations are also visible in the 1600-1450 cm^{-1} region.

- Mass Spectrometry: The mass spectrum shows the molecular ion peaks at m/z 329 and 331 with an approximate 1:1 ratio, which is the characteristic isotopic pattern for a compound containing one bromine atom. Fragmentation patterns often involve the loss of an isopropyl group.

V. Conclusion and Future Outlook

4-Bromophenoxytriisopropylsilane is a valuable and versatile intermediate in organic synthesis. The robust nature of the TIPS protecting group, combined with the synthetic handle provided by the bromo substituent, allows for a wide range of subsequent chemical manipulations. The synthetic protocol detailed in this guide is a reliable and scalable method for the preparation of this compound, and the provided spectroscopic data will aid in its unambiguous characterization. As the demand for complex and highly functionalized molecules continues to grow in the fields of drug discovery and materials science, the strategic use of well-designed building blocks such as **4-Bromophenoxytriisopropylsilane** will undoubtedly play an increasingly important role.

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